

2-Bromo-5-methylphenol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Bromo-5-methylphenol**

Cat. No.: **B088109**

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An In-depth Technical Guide to **2-Bromo-5-methylphenol**: Physicochemical Properties

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Bromo-5-methylphenol**, a compound of interest to researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document summarizes its core molecular attributes and presents a conceptual workflow for its analysis.

Core Molecular Data

The fundamental molecular characteristics of **2-Bromo-5-methylphenol** are essential for its application in experimental research and synthesis. These properties are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₇ BrO ^{[1][2][3][4][5]}
Molecular Weight	187.03 g/mol ^{[1][2][3][4][5]}
Monoisotopic Mass	185.96803 u ^{[2][3]}

Experimental Protocols

Detailed experimental protocols for specific applications of **2-Bromo-5-methylphenol** are not readily available in the public domain. Researchers are advised to develop methodologies

based on the specific requirements of their investigations, taking into account the compound's known physicochemical properties and structural analogs. Standard laboratory procedures for handling halogenated phenolic compounds should be followed, including appropriate personal protective equipment and waste disposal protocols.

Conceptual Workflow for Compound Analysis

The following diagram illustrates a generalized workflow for the characterization and potential application screening of **2-Bromo-5-methylphenol**. This logical progression is a standard approach in chemical and pharmacological research.



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Caption: A conceptual workflow for the analysis of **2-Bromo-5-methylphenol**.

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References

- 1. usbio.net [usbio.net]
- 2. echemi.com [echemi.com]
- 3. Page loading... [guidechem.com]
- 4. scbt.com [scbt.com]
- 5. lookchem.com [lookchem.com]
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